

Solubility of N-Vinylformamide in different organic solvents

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Compound of Interest

Compound Name: *N-Vinylformamide*

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An In-depth Technical Guide to the Solubility of **N-Vinylformamide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Vinylformamide (NVF) is a versatile, polar, aprotic monomer that serves as a critical building block in the synthesis of water-soluble polymers and copolymers.^[1] These polymers have found extensive applications in the biomedical and pharmaceutical fields, including drug delivery, tissue engineering, and coatings for medical devices.^{[1][2]} A comprehensive understanding of the solubility of NVF in various organic solvents is paramount for its effective use in polymerization processes, formulation development, purification, and chemical synthesis. This guide provides a detailed overview of NVF's solubility, methods for its quantitative determination, and a workflow for solubility testing.

Core Principles of N-Vinylformamide Solubility

The solubility of **N-Vinylformamide** is primarily governed by the "like dissolves like" principle. As a polar molecule, NVF demonstrates good solubility in polar solvents and is less soluble in non-polar solvents.^[1] Key factors influencing its dissolution include the solvent's polarity, hydrogen bonding capabilities, and dielectric constant.^[1]

Solubility Data

While extensive quantitative solubility data for **N-Vinylformamide** in a wide range of organic solvents at various temperatures is not readily available in published literature, a significant amount of qualitative data has been reported.^[1] For many common solvents, NVF is described as "soluble" or "miscible," indicating the formation of a homogeneous solution at typical laboratory conditions.^[1] However, for applications requiring precise concentrations, experimental determination of the solubility limit is highly recommended.^[1]

The following table summarizes the available qualitative and limited quantitative solubility data for **N-Vinylformamide** in various organic solvents.

Solvent Class	Solvent	CAS Number	Qualitative Solubility
Alcohols	Methanol	67-56-1	Soluble[1]
Ethanol	64-17-5	Soluble[1]	
Ketones	Acetone	67-64-1	Soluble[1]
Esters	Ethyl Acetate	141-78-6	Data not available
Ethers	Diethyl Ether	60-29-7	Soluble[1]
Tetrahydrofuran (THF)	109-99-9	Soluble[1]	
Aromatic Hydrocarbons	Toluene	108-88-3	Soluble[1]
Xylene	1330-20-7	Soluble[1]	
Chlorinated Hydrocarbons	Chloroform	67-66-3	Soluble[1]
Dichloromethane	75-09-2	Data not available	
Nitriles	Acetonitrile	75-05-8	Soluble[1]
Amides	N,N-Dimethylformamide (DMF)	68-12-2	Miscible[1]
Sulfoxides	Dimethyl Sulfoxide (DMSO)	67-68-5	Miscible[1]
Alkanes	n-Hexane	110-54-3	Poorly soluble[1]
n-Butane	106-97-8	Poorly soluble[1]	

Experimental Protocols for Solubility Determination

To obtain precise, quantitative solubility data for **N-Vinylformamide**, a standardized experimental protocol is crucial. The following methodologies are fundamental for determining the solubility of NVF in organic solvents.

Gravimetric Method

This is a straightforward and fundamental method for solubility determination.^[1]

Protocol:

- **Sample Preparation:** Add an excess amount of **N-Vinylformamide** to a known volume of the organic solvent in a sealed, temperature-controlled vessel.^[1]
- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The presence of undissolved NVF is essential at the end of this period.^[1]
- **Separation:** Carefully separate the saturated solution from the undissolved solid. This can be achieved by centrifugation followed by decantation or by filtration.^[1]
- **Solvent Evaporation:** Accurately weigh a portion of the clear, saturated solution.
- **Drying:** Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a suitable temperature) until a constant weight of the dissolved NVF is obtained.
- **Calculation:** The solubility is calculated as the mass of the dissolved NVF per volume or mass of the solvent.

High-Performance Liquid Chromatography (HPLC) Method

This method is suitable for determining the concentration of NVF in a saturated solution with high accuracy.

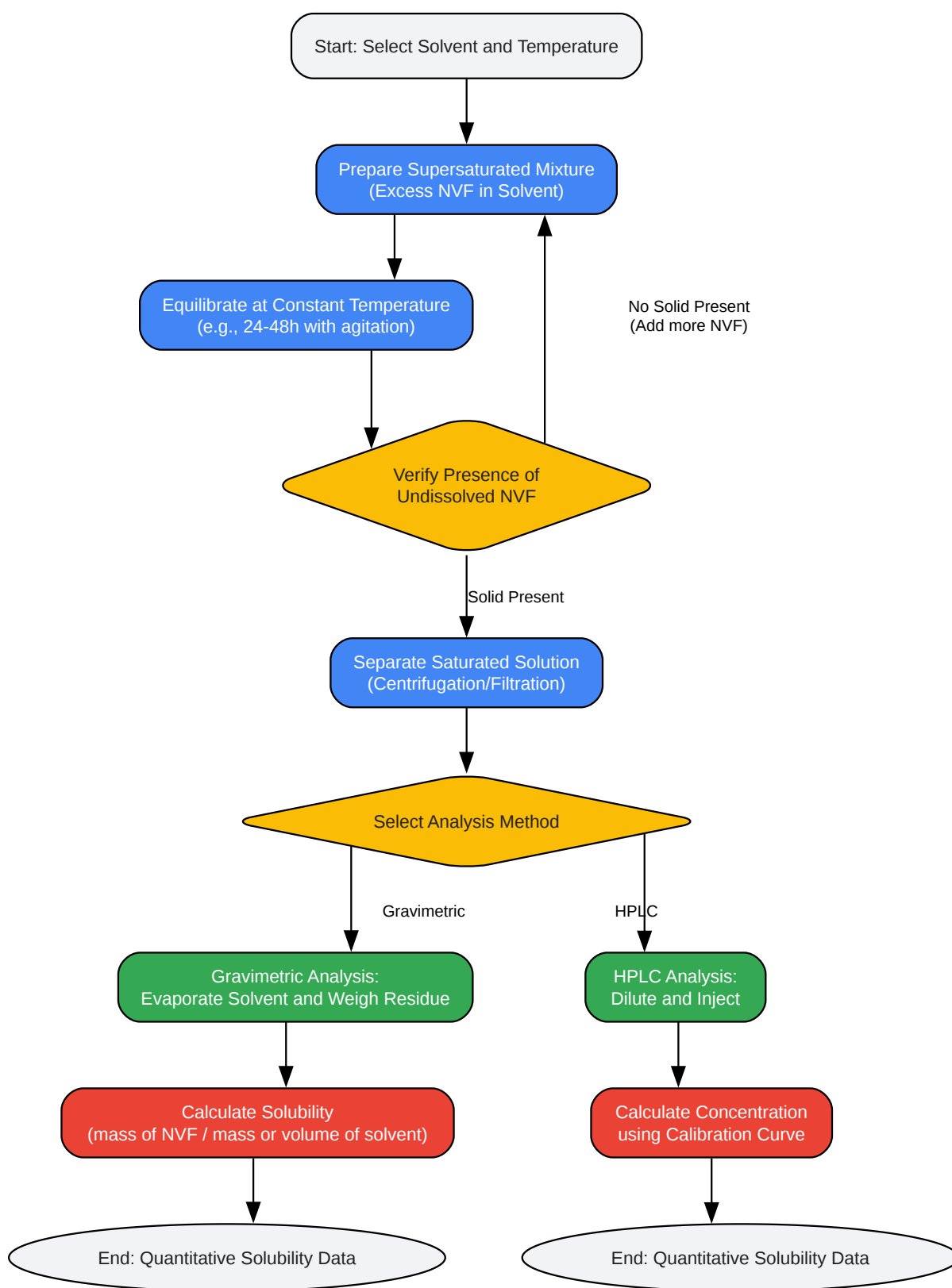
Protocol:

- **Instrumentation and Column:** Utilize an HPLC system equipped with a UV detector. A C18 reversed-phase column is appropriate for the analysis of NVF.^[1]
- **Mobile Phase:** A mixture of water and a suitable organic solvent, such as acetonitrile or methanol, can be used as the mobile phase. The exact composition may require optimization.^[1]

- **Standard Solutions:** Prepare a series of standard solutions of **N-Vinylformamide** in the chosen solvent with known concentrations.[\[1\]](#)
- **Calibration Curve:** Inject the standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting the peak area against the concentration of NVF.[\[1\]](#)
- **Saturated Solution Preparation:** Prepare a saturated solution of NVF in the desired organic solvent as described in the gravimetric method (Steps 1 and 2).[\[1\]](#)
- **Sample Analysis:** After equilibration, filter the saturated solution through a 0.45 μm syringe filter.[\[1\]](#) Dilute an accurately measured volume of the filtered saturated solution with the mobile phase to a concentration that falls within the range of the calibration curve.[\[1\]](#)
- **Quantification:** Inject the diluted sample into the HPLC and determine the peak area.[\[1\]](#) Use the calibration curve to calculate the concentration of NVF in the diluted sample.[\[1\]](#)
- **Solubility Calculation:** Calculate the solubility in the original saturated solution, taking into account the dilution factor.[\[1\]](#)

Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **N-Vinylformamide** in an organic solvent.



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Caption: General workflow for determining the solubility of **N-Vinylformamide**.

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